

An In-depth Technical Guide to (-)-DIP-Chloride: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: (-)-DIP-Chloride

Cat. No.: B8487921

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Introduction

(-)-DIP-Chloride, or (-)-B-Chlorodiisopinocampheylborane, is a highly selective chiral reducing agent pivotal in asymmetric synthesis. Its ability to facilitate the stereoselective reduction of prochiral ketones and the synthesis of chiral intermediates, such as β -amino alcohols, has established it as an indispensable tool in academic research and the pharmaceutical industry. This guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for its application, and visual representations of its synthetic utility.

Core Physical and Chemical Properties

(-)-DIP-Chloride is an organoborane reagent derived from (+)- α -pinene. Its steric bulk and well-defined chirality are central to its high enantioselectivity in chemical transformations. The key physical and chemical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₃₄ BCl	[1]
Molecular Weight	320.75 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid or solid	
Melting Point	52-56 °C	
Boiling Point	66-69 °C	
Density	0.954 g/mL at 25 °C	
Solubility	Soluble in aprotic organic solvents such as heptane, hexanes, and chloroform. Typically supplied as a solution.	
CAS Number	85116-37-6	[1]

Spectroscopic Data

Detailed spectroscopic data for (-)-DIP-Chloride is not widely available in the public domain. However, an FT-IR spectrum is available in the commercially accessible "Aldrich Collection of FT-IR Spectra." For researchers requiring detailed NMR and Mass Spectrometry data, it is recommended to acquire this data on the specific batch of the reagent being used.

Experimental Protocols

Asymmetric Reduction of Acetophenone

This protocol is adapted from an undergraduate organic chemistry experiment and provides a foundational method for the enantioselective reduction of a prochiral ketone.

Materials:

- (-)-DIP-Chloride solution (in a suitable solvent like heptane or hexanes)

- Acetophenone
- Anhydrous diethyl ether or THF
- Diethanolamine
- Pentane
- Anhydrous magnesium sulfate
- Standard glassware for anhydrous reactions (oven-dried, cooled under an inert atmosphere)
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve acetophenone in anhydrous diethyl ether.
- Cool the solution to 0 °C using an ice bath.
- To the stirred solution, add the (-)-DIP-Chloride solution dropwise over a period of 15-20 minutes, ensuring the temperature remains at 0 °C.
- Allow the reaction to stir at 0 °C for the time specified by the reagent's technical datasheet or until TLC analysis indicates the consumption of the starting material.
- Once the reaction is complete, quench the reaction by the slow, dropwise addition of diethanolamine. This will form a precipitate.
- Stir the mixture for 30 minutes at room temperature.
- Add pentane to the mixture to further precipitate the boron byproducts and stir for an additional 15 minutes.

- Filter the mixture through a pad of Celite or a fritted glass funnel to remove the solid precipitate.
- Wash the precipitate with fresh pentane.
- Combine the organic filtrates and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude chiral 1-phenylethanol.
- The product can be further purified by column chromatography on silica gel. The enantiomeric excess can be determined by chiral HPLC or by derivatization with a chiral agent followed by GC or NMR analysis.

Synthesis of β -Amino Alcohols

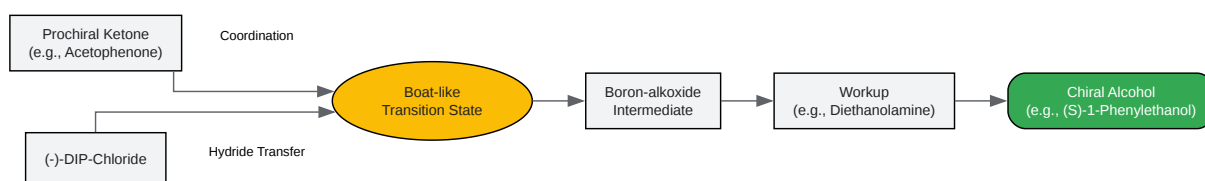
(-)-DIP-Chloride is a key reagent in the synthesis of chiral β -amino alcohols, which are important building blocks for many pharmaceutical compounds. The general procedure involves the reaction of an imine with (-)-DIP-Chloride followed by reaction with an aldehyde.

Generalized Procedure:

- In an anhydrous reaction vessel under an inert atmosphere, a solution of a suitable imine (e.g., 1,1-diphenyl-2-aza-1,4-pentadiene) in an ethereal solvent is deprotonated with a strong base like lithium diisopropylamide (LDA) at low temperature.
- A solution of (-)-DIP-Chloride is then added to the reaction mixture, leading to a metathetic exchange.
- The resulting chiral boron-containing intermediate is then reacted in situ with an aldehyde.
- The reaction is quenched, and the imine protecting group is subsequently removed to yield the desired chiral anti- β -amino alcohol.

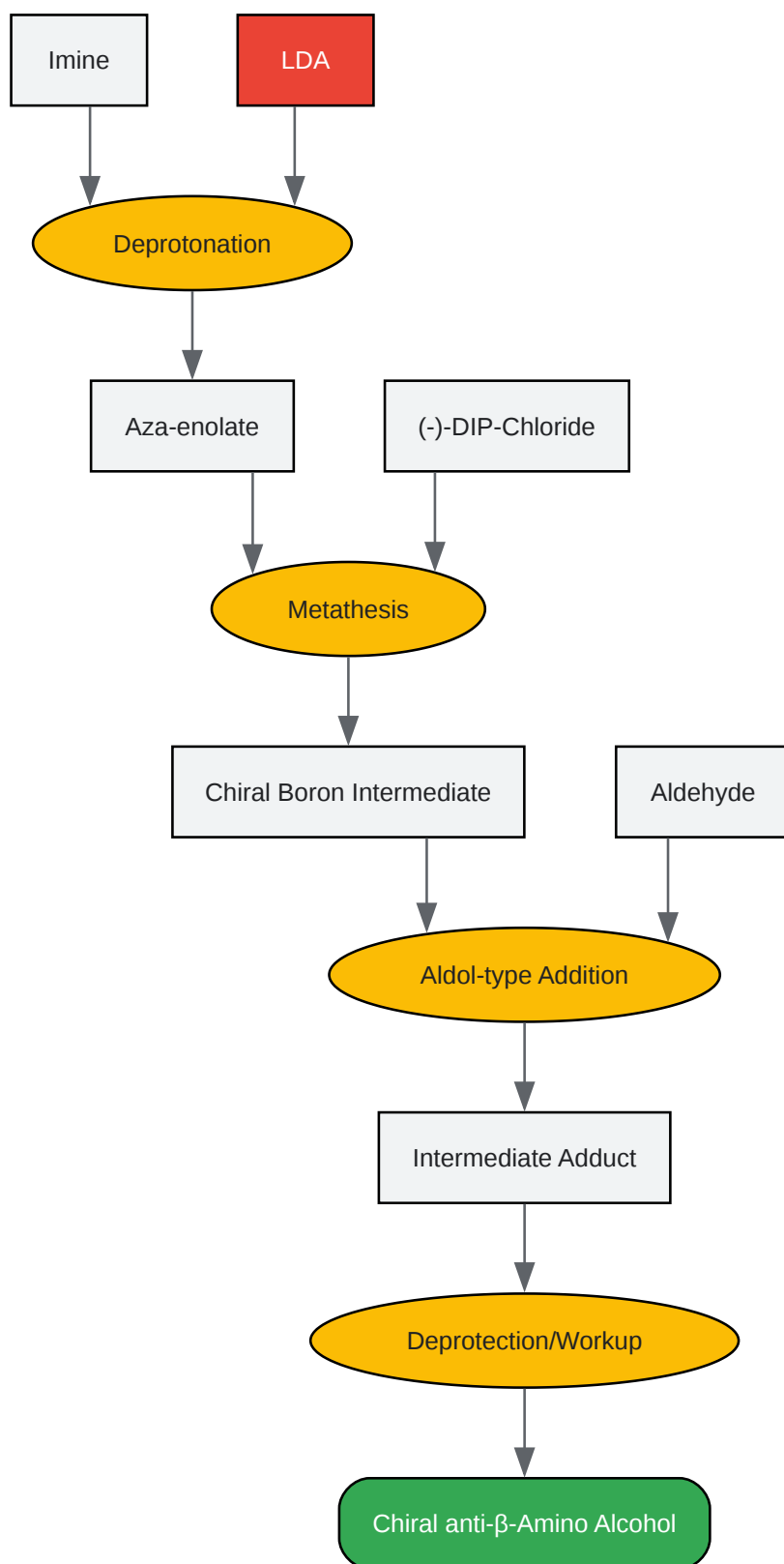
Signaling Pathways and Experimental Workflows

The primary utility of (-)-DIP-Chloride is in stereocontrolled synthesis. Below are Graphviz diagrams illustrating a key reaction mechanism and a representative synthetic workflow.



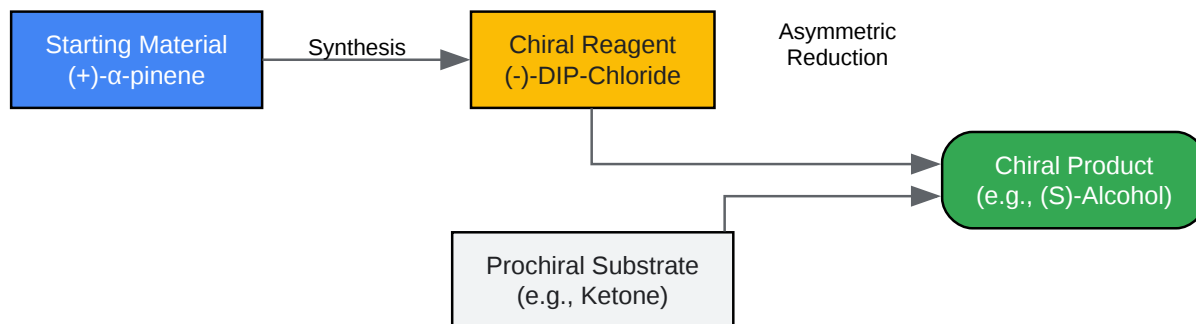
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Caption: Asymmetric reduction of a prochiral ketone using (-)-DIP-Chloride.



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Caption: General workflow for the synthesis of chiral β-amino alcohols.



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Caption: Logical relationship of chirality transfer from starting material to product.

Safety and Handling

(-)-DIP-Chloride is a reactive and hazardous chemical that requires careful handling.

- **Hazards:** It is flammable and can cause severe skin burns and eye damage. May be fatal if swallowed and enters airways, and may cause drowsiness or dizziness. It is also very toxic to aquatic life with long-lasting effects.
- **Precautions:** Keep away from heat, sparks, open flames, and other ignition sources. Wear protective gloves, protective clothing, eye protection, and face protection.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors. In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container under an inert atmosphere.

Conclusion

(-)-DIP-Chloride is a powerful and versatile reagent for asymmetric synthesis, enabling the efficient production of enantiomerically enriched compounds. Its predictable stereochemical

outcomes and commercial availability have made it a staple in the synthesis of complex molecules, particularly in the development of new pharmaceuticals. Proper understanding of its properties, handling requirements, and reaction mechanisms is crucial for its effective and safe utilization in the laboratory.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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